

CAS 89392-03-0 physical and chemical data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Dimethoxy-2-(phenoxycarbonyl)aminopyrimidine

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An In-depth Technical Guide to Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate (CAS 89392-03-0)

Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate, identified by the CAS number 89392-03-0. This compound is a key intermediate in the production of sulfonylurea herbicides and is also utilized in pharmaceutical research.^[1] This document is intended for researchers, scientists, and professionals in drug development and agricultural chemistry.

Chemical Identity

- CAS Number: 89392-03-0^{[2][3][4][5][6][7][8][9][10]}
- IUPAC Name: phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate^{[3][7][8]}
- Synonyms: **4,6-Dimethoxy-2-(phenoxycarbonyl)aminopyrimidine**, (4,6-Dimethoxy-2-pyrimidinyl)carbamic Acid Phenyl Ester, phenyl 4,6-dimethoxy-2-pyrimidinylcarbamate^{[11][1][2][3][5][8][12][13][14]}
- Molecular Formula: C₁₃H₁₃N₃O₄^{[1][2][3][5][9][12][13][14]}

Physical and Chemical Properties

The physical and chemical data for CAS 89392-03-0 are summarized in the tables below. The compound is typically a white to off-white or pale yellow crystalline powder.[\[1\]](#)[\[4\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

General Properties

Property	Value	Source(s)
Molecular Weight	275.26 g/mol	[1] [2] [3] [4] [5] [7] [12] [13]
Physical Form	Solid, Crystalline Powder	[1] [4] [13] [15] [16]
Color	White to Orange to Green	[1] [4] [15] [17]
Purity	≥90% to >98% (by HPLC or GC)	[1] [3] [4] [9] [13]

Quantitative Data

Property	Value	Conditions	Source(s)
Melting Point	118.0 to 122.0 °C	[1] [2] [15] [17]	
Boiling Point	250 °C (predicted)	at 101,325 Pa	[15] [17]
Density	1.317 ± 0.06 g/cm ³ (predicted)	[15] [17]	
Water Solubility	61 mg/L	at 20 °C	[15] [17]
Vapor Pressure	0.02 Pa	at 20 °C	[15] [17]
LogP	2.1 to 2.1777	at 25 °C	[11] [2] [17]
pKa	9.49 ± 0.70 (predicted)	[15] [17]	
Refractive Index	1.602	[2]	

Experimental Protocols

Synthesis of Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate

A common laboratory-scale synthesis protocol has been reported in the Asian Journal of Chemistry.[15][16] The procedure involves the reaction of 2-amino-4,6-dimethoxypyrimidine with phenyl chloroformate.

Materials:

- 2-amino-4,6-dimethoxypyrimidine (1 g, 6.45 mmol)
- Acetonitrile (10 mL)
- Triethylamine (0.85 g, 8.40 mmol)
- Phenyl chloroformate (1.31 g, 8.37 mmol)
- Water

Procedure:

- A solution of 2-amino-4,6-dimethoxypyrimidine in acetonitrile is prepared in a suitable reaction vessel.[15][16]
- Triethylamine is added to the stirred solution at room temperature.[15][16]
- Phenyl chloroformate is then added dropwise to the mixture.[15][16]
- The reaction mixture is heated to 60 °C and stirred for 6 hours.[15][16]
- After the reaction is complete, the mixture is cooled to room temperature.[15][16]
- The mixture is diluted with water (6 mL), which causes the product to precipitate.[15][16]
- The precipitated solid is collected by filtration.[15][16]
- The solid is dried under vacuum to yield the final product, Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate, as a white solid.[15][16]

Results:

- Yield: 1.48 g (83%)[15][16]
- Melting Point: 119 °C[15][16]
- ¹H NMR (400 MHz, DMSO-d₆): δ 7.65 (s, 1H), 7.42-7.40 (m, 2H), 7.18-7.14 (m, 3H), 5.80 (s, 1H), 3.96 (s, 6H)[15][16]
- ESI-MS: m/z, 276.1 (M + 1)[15][16]

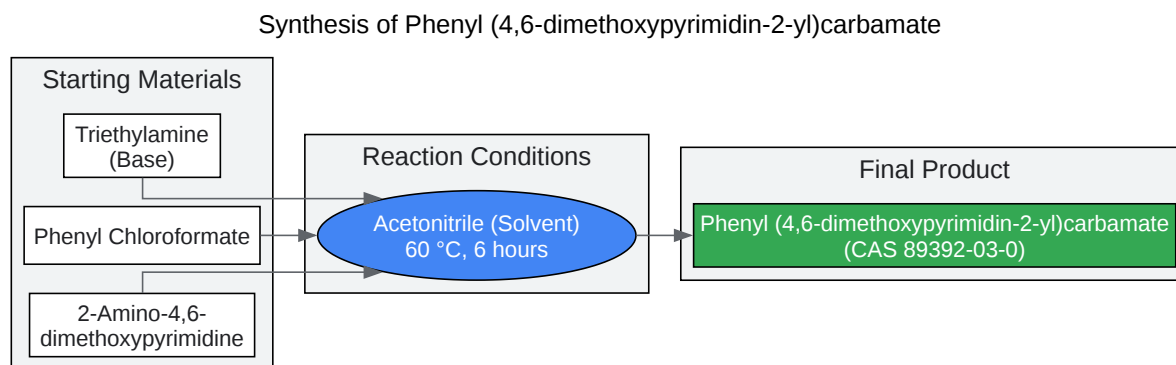
Applications and Logical Workflow

The primary application of CAS 89392-03-0 is as a crucial intermediate in the manufacturing of sulfonylurea herbicides.[15][16][17] These herbicides are valued in agriculture for their ability to control a wide range of weeds with high crop safety. The compound's structure is also explored in pharmaceutical research for developing novel therapeutic agents.[1]

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the synthesis process for Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate.

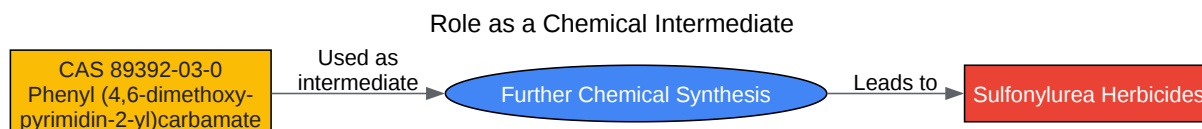


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Caption: Synthesis workflow for CAS 89392-03-0.

Application Pathway Diagram

This diagram shows the role of CAS 89392-03-0 as an intermediate leading to its main industrial application.



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Caption: Application pathway of CAS 89392-03-0.

Safety Information

- Hazard Codes: Xi, N[15][17]
- Risk Statements: R43 (May cause sensitization by skin contact), R51/53 (Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment)[2][15][17]
- Safety Statements: S24 (Avoid contact with skin), S37 (Wear suitable gloves), S61 (Avoid release to the environment. Refer to special instructions/safety data sheet)[2][15][17]
- GHS Hazard Statements: H317 (May cause an allergic skin reaction), H411 (Toxic to aquatic life with long lasting effects)[2][7]
- Storage: Store in a cool, dark place in a tightly sealed container. Recommended storage is at room temperature or refrigerated (2-8°C) for long-term.[1][3][5][6][13][15][17]

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- To cite this document: BenchChem. [CAS 89392-03-0 physical and chemical data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337488#cas-89392-03-0-physical-and-chemical-data]

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